

Technical Guide: ^{13}C NMR Spectroscopy of Ethyl 6-Hydroxyhexanoate

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Compound of Interest

Compound Name: Ethyl 6-hydroxyoctanoate

Cat. No.: B15334030

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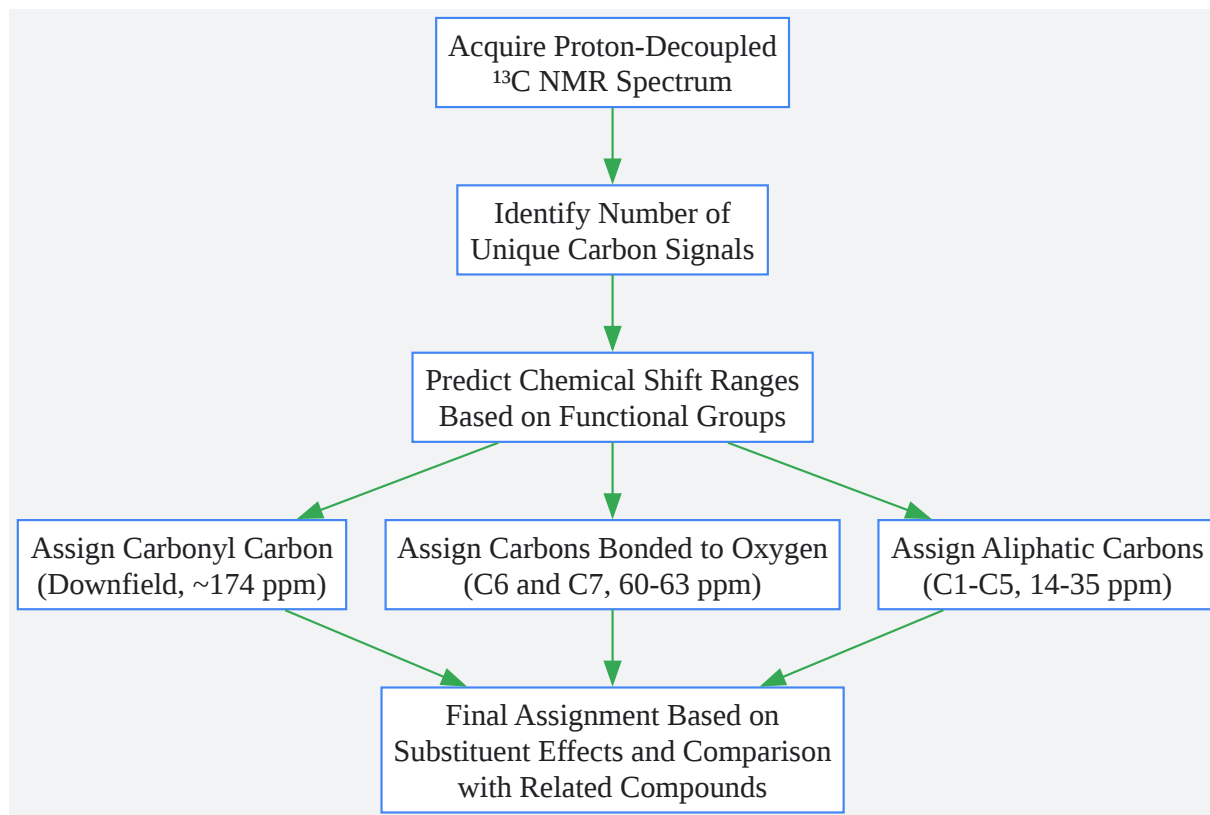
This technical guide provides a comprehensive overview of the ^{13}C Nuclear Magnetic Resonance (NMR) data for ethyl 6-hydroxyhexanoate. The information is tailored for professionals in research and development who require detailed spectral information and experimental context.

Introduction

Ethyl 6-hydroxyhexanoate is a bifunctional organic molecule containing both a hydroxyl and an ethyl ester functional group. This structure makes it a valuable building block in the synthesis of various polymers, fragrances, and pharmaceutical intermediates. Accurate characterization of this compound is crucial, and ^{13}C NMR spectroscopy is a primary analytical technique for confirming its structure and purity. This guide presents the ^{13}C NMR data, a detailed experimental protocol for its acquisition, and a structural visualization to aid in spectral assignment.

Chemical Structure and Carbon Numbering

The chemical structure of ethyl 6-hydroxyhexanoate is presented below, with each carbon atom systematically numbered to facilitate the assignment of ^{13}C NMR signals.



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